

A Technical Guide to Commercial Sources and Purity of Pipecolic Acid-d9

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Compound of Interest

Compound Name: *Pipecolic acid-d9*

Cat. No.: *B585967*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability and purity of deuterated Pipecolic acid (**Pipecolic acid-d9**), a critical internal standard for mass spectrometry-based quantification of its unlabeled counterpart in various biological matrices. Ensuring the chemical and isotopic integrity of this stable isotope-labeled standard is paramount for accurate and reproducible analytical results in metabolomics, clinical diagnostics, and pharmacokinetic studies.

Commercial Availability

Pipecolic acid-d9 is available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. The product is typically supplied as a solid and should be stored under recommended conditions to maintain its stability. A summary of prominent commercial sources is provided in Table 1.

Table 1: Commercial Sources of **Pipecolic Acid-d9**

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Cayman Chemical	43070	790612-94-1	C ₆ H ₂ D ₉ NO ₂	138.2
Santa Cruz Biotechnology	sc-214375	790612-94-1	C ₆ H ₂ D ₉ NO ₂	138.21
LGC Standards	TRC-P479762	790612-94-1	C ₆ D ₉ H ₂ NO ₂	138.21
MedChemExpress	HY-Y0669S	790612-94-1	C ₆ H ₂ D ₉ NO ₂	138.21
Biosynth	FP27059	790612-94-1	C ₆ H ₂ D ₉ NO ₂	138.21 g/mol
Cleartsynth	CS-T-24432	790612-94-1	Not Specified	Not Specified
Smolecule	S875394	790612-94-1	C ₆ H ₁₁ NO ₂ (unlabeled)	138.214

Purity Specifications

The purity of **Pipecolic acid-d9** is a critical parameter and is typically defined by two key metrics: chemical purity and isotopic purity. Chemical purity refers to the percentage of the compound of interest, free from other chemical entities. Isotopic purity, specifically the isotopic enrichment, indicates the percentage of molecules that contain the desired number of deuterium atoms. Stated purity levels from various suppliers are summarized in Table 2. It is important to note that lot-to-lot variability can exist, and it is always recommended to refer to the Certificate of Analysis (CoA) for specific batch data.

Table 2: Purity Specifications of Commercial **Pipecolic Acid-d9**

Supplier	Chemical Purity	Isotopic Purity/Enrichment
Cayman Chemical	Not explicitly stated	≥99% deuterated forms (d1-d9)[1]
Santa Cruz Biotechnology	Refer to Certificate of Analysis for lot specific data[2]	Not explicitly stated
LGC Standards	>95% (HPLC)[3]	Not explicitly stated
MedChemExpress	Not explicitly stated	Not explicitly stated
Biosynth	Not explicitly stated	Not explicitly stated
Clearsynth	Accompanied by Certificate of Analysis[4]	Not explicitly stated
Smolecule	High-purity[5]	Not explicitly stated

Experimental Protocols for Purity Determination

The determination of chemical and isotopic purity of **Pipecolic acid-d9** requires robust analytical methodologies. The following sections detail generalized protocols for these assessments.

Chemical Purity Analysis by High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the chemical purity of Pipecolic acid and its deuterated analog. Chiral HPLC methods can also be employed to resolve the D- and L-enantiomers.

Objective: To determine the chemical purity of **Pipecolic acid-d9** and to separate its enantiomers.

Instrumentation:

- HPLC system with a UV detector
- Chiral stationary phase column (e.g., Astec® CHIROBIOTIC® T, 25 cm x 4.6 mm, 5 µm)

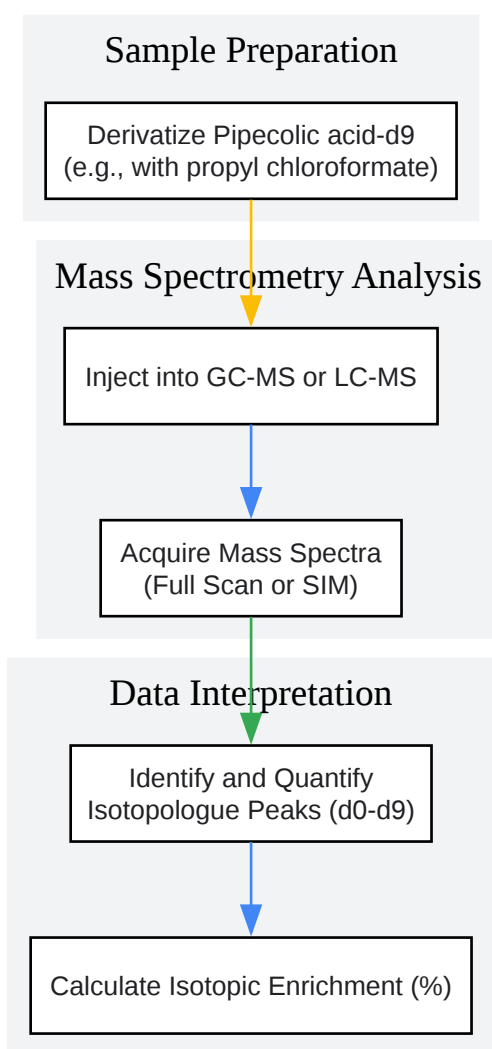
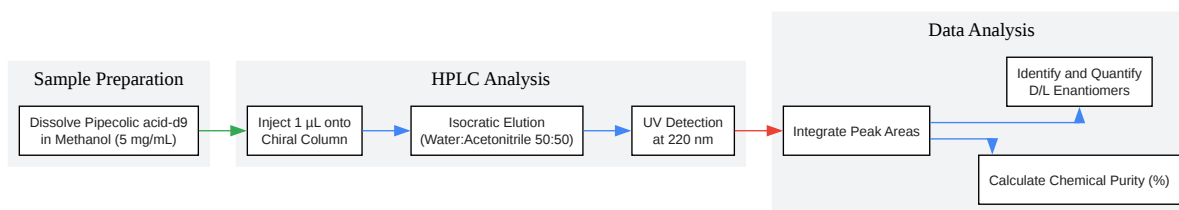
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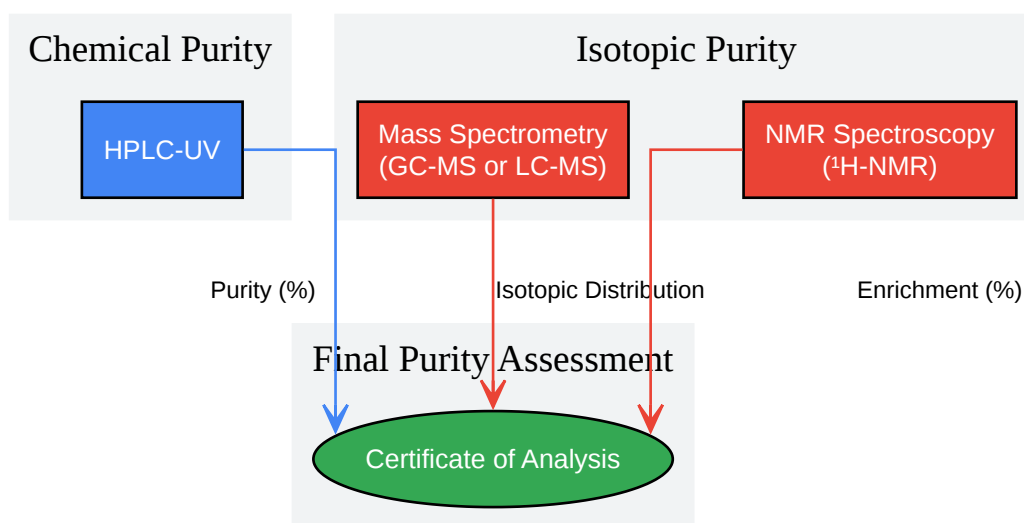
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Methanol (for sample preparation)
- **Pipecolic acid-d9** sample

Procedure:

- Sample Preparation: Prepare a sample solution of **Pipecolic acid-d9** in methanol at a concentration of 5 mg/mL.
- Chromatographic Conditions:
 - Mobile Phase: A mixture of water and acetonitrile (50:50, v/v).
 - Flow Rate: 1 mL/min.
 - Column Temperature: 25 °C.
 - Detection: UV at 220 nm.
 - Injection Volume: 1 µL.
- Data Analysis:
 - The chemical purity is calculated by integrating the peak area of **Pipecolic acid-d9** and expressing it as a percentage of the total peak area in the chromatogram.
 - The retention times of the D- and L-enantiomers will differ on a chiral column, allowing for their separation and individual quantification.

Logical Flow for HPLC Purity Analysis





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